

# Melting point and boiling point of 1,4-Diacetylbenzene

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## Compound of Interest

Compound Name: 1,4-Diacetylbenzene

Cat. No.: B086990

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An In-depth Technical Guide to the Physicochemical Properties of **1,4-Diacetylbenzene**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the melting and boiling points of **1,4-Diacetylbenzene**, including experimental protocols for their determination.

## Core Physical Properties

**1,4-Diacetylbenzene**, also known as p-acetylacetophenone, is a symmetrical aromatic ketone. Its physical state at room temperature is a white to off-white or light yellow crystalline powder[1][2][3].

## Quantitative Data Summary

The melting and boiling points are critical parameters for the identification, purity assessment, and handling of this compound.

Property	Value	Conditions
Melting Point	111-113 °C	(lit.)[1][4][5][6]
Boiling Point	120 °C	at 1 mmHg[4][5][7]
	300.1 °C	at 760 mmHg[8]

## Experimental Protocols

Accurate determination of melting and boiling points is crucial for characterizing **1,4-Diacetylbenzene**. Standard laboratory procedures are detailed below.

### Melting Point Determination (Capillary Method)

The capillary method is a common and reliable technique for determining the melting point of a crystalline solid[5][8].

Methodology:

- **Sample Preparation:** A small amount of dry, finely powdered **1,4-Diacetylbenzene** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm[9][10].
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, adjacent to a calibrated thermometer[1][5].
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point[1][5].
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is the end of the melting range[5][10]. A narrow melting range (0.5-1 °C) is indicative of a pure compound[5].



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*Experimental workflow for melting point determination.*

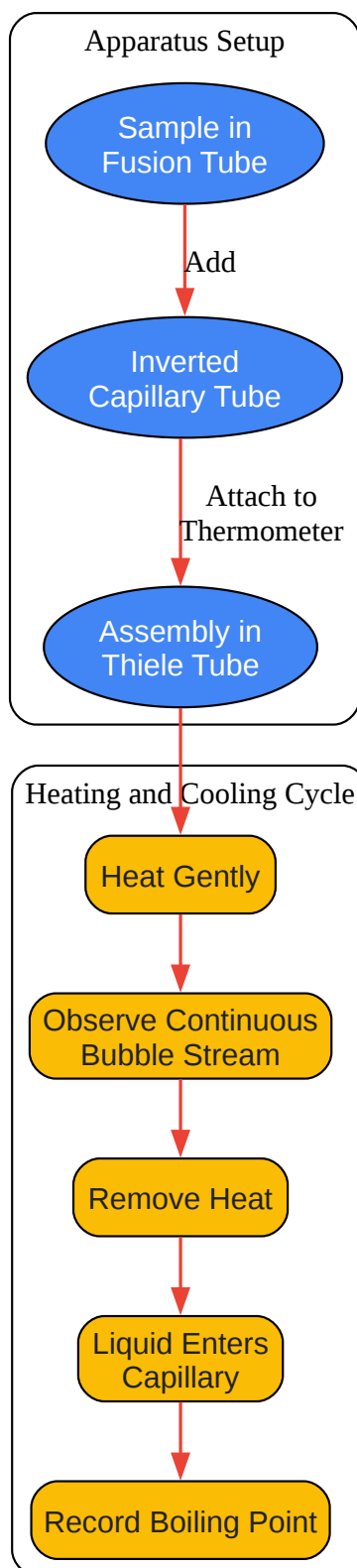
## Boiling Point Determination (Thiele Tube Method)

For determining the boiling point, especially with small sample volumes, the Thiele tube method is highly effective<sup>[7]</sup>.

Methodology:

- **Sample Preparation:** A small amount (a few drops) of the liquid to be tested (in this case, molten **1,4-Diacetylbenzene** or a solution) is placed in a small test tube (fusion tube).
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed inside the fusion tube with the open end submerged in the liquid.
- **Apparatus Assembly:** The fusion tube is attached to a thermometer, and both are placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating and Observation:** The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will escape, forming a stream of bubbles. Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
- **Cooling and Measurement:** The heat source is then removed. The liquid in the Thiele tube begins to cool. The temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point. This is the point where the vapor pressure of the substance equals the atmospheric pressure<sup>[7]</sup>.

For measurements at reduced pressure, the entire apparatus is connected to a vacuum source, and the pressure is recorded along with the boiling point temperature.



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*Logical flow of the Thiele tube method for boiling point determination.*

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